

Application Note: BW 245C In Vivo Dosage & Protocol Guide

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Compound of Interest

Compound Name: BW 245C
CAS No.: 78420-14-1
Cat. No.: B1258413

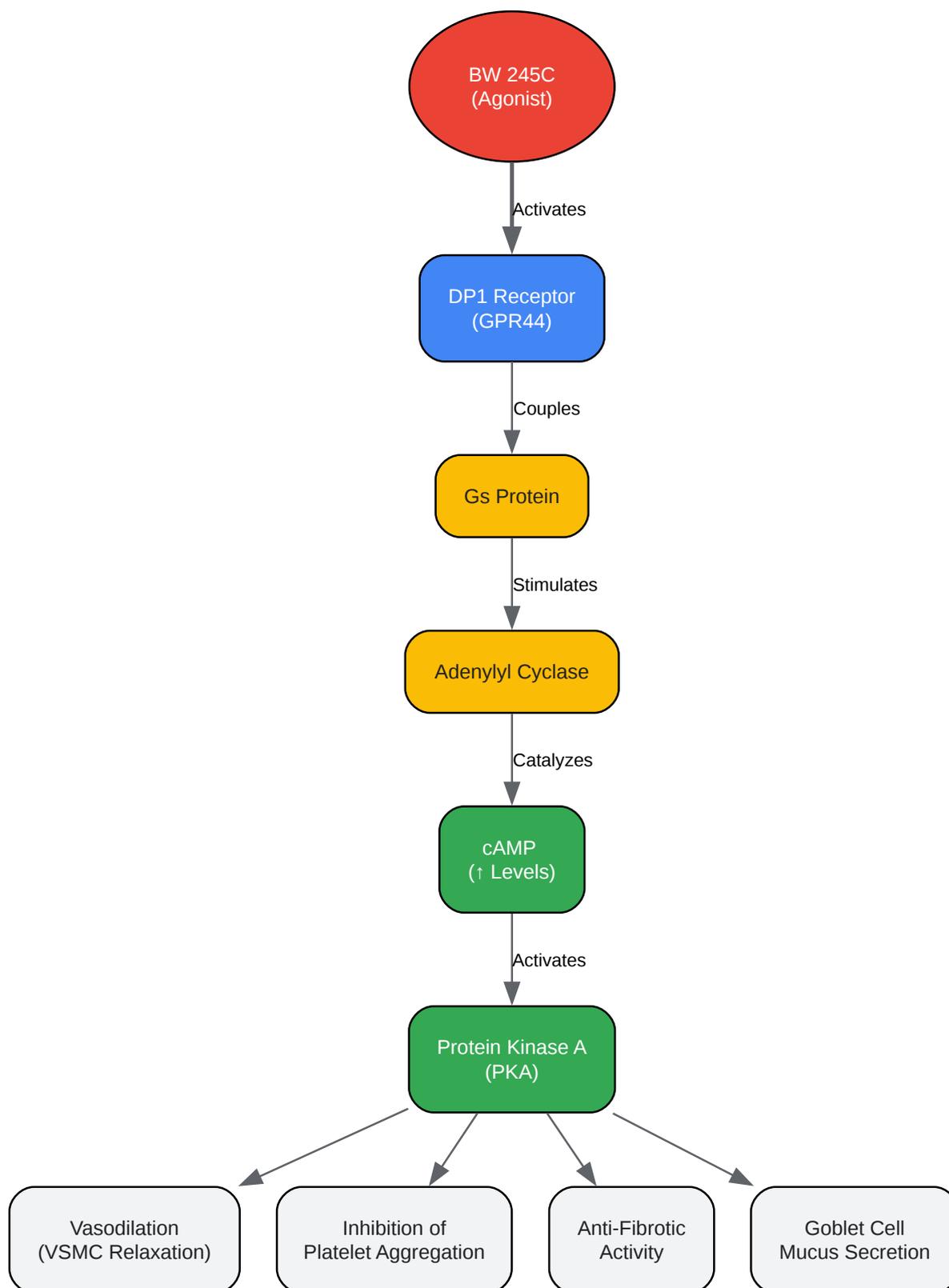
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Executive Summary & Mechanism of Action

BW 245C (CAS: 72814-32-5) is a highly selective, high-affinity agonist for the Prostaglandin D2 Receptor 1 (DP1). Unlike its endogenous ligand PGD2, which activates both DP1 and DP2 (CRTH2) receptors, **BW 245C** allows researchers to isolate DP1-mediated signaling pathways.

Core Mechanistic Pathway

Upon binding to the Gs-coupled DP1 receptor, **BW 245C** triggers adenylyl cyclase activity, elevating intracellular cAMP. This cascade drives diverse physiological outcomes, including vascular relaxation (hypotension), inhibition of platelet aggregation, reduction of pulmonary fibrosis, and stimulation of intestinal mucus secretion.



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Figure 1: **BW 245C** selectively activates the DP1-Gs-cAMP axis, driving pleiotropic effects distinct from DP2-mediated inflammation.

Pre-Formulation & Solubility Guidelines

Critical Warning: **BW 245C** is lipophilic (MW: 368.5 g/mol). Direct addition to aqueous buffers (PBS/Saline) will result in immediate precipitation. You must use a co-solvent system.

Physicochemical Properties

| Property | Value |
|----------------------|--|
| Molecular Weight | 368.47 g/mol |
| Solubility (DMSO) | ~50 mg/mL (Clear solution) |
| Solubility (Ethanol) | ~50 mg/mL |
| Solubility (PBS) | < 0.1 mg/mL (Insoluble without co-solvent) |
| Appearance | White crystalline solid |

Recommended Vehicle Preparation

For in vivo use, a vehicle containing DMSO or Ethanol diluted in saline is standard.

Protocol for 1 mg/mL Working Solution:

- Stock Solution: Dissolve 10 mg **BW 245C** in 200 μ L of 100% DMSO. (Concentration: 50 mg/mL).^{[1][2][3]}
- Intermediate Step: Add 200 μ L of Tween-80 (optional, improves stability) or proceed directly.
- Aqueous Dilution: While vortexing the saline/PBS rapidly, slowly add the DMSO stock dropwise to the aqueous buffer to reach the final volume.
 - Final Vehicle Composition: 5% DMSO / 95% Saline.
 - Alternative: 5% Ethanol / 5% Cremophor EL / 90% Saline.

- Validation: Ensure the solution is clear. If cloudy, sonicate for 10-20 seconds. Use within 4 hours.

In Vivo Dosage Protocols[4][5][6][7][8][9]

The dosage of **BW 245C** varies significantly by indication. Below are the three validated dosage tiers derived from literature.

Dosage Summary Table

| Indication | Route | Dose | Frequency | Key Reference |
|--------------------|---------------|-------------------------|-------------------|-------------------|
| Pulmonary Fibrosis | Intratracheal | 0.2 mg/kg (500 nmol/kg) | 3x/week (21 days) | [PubMed 21873446] |
| Colitis / Mucus | IP or PO | 1.0 mg/kg | Single or Daily | [PubMed 37923642] |
| Acute Hemodynamics | IV Bolus | 0.03 - 0.25 mg/kg | Single Bolus | [PubMed 11907168] |
| Obesity/Metabolic | IP | 1.0 mg/kg | Daily | [PubMed 25903234] |

Protocol A: Systemic Anti-Inflammatory / Metabolic Study (IP Injection)

Purpose: To evaluate effects on systemic inflammation, colitis, or metabolic parameters.

- Animal Model: C57BL/6 Mice (Age 8-12 weeks).
- Dose Calculation:
 - Target Dose: 1 mg/kg.[4]
 - Mouse Weight: 25 g.
 - Required Mass: 0.025 mg per mouse.
 - Injection Volume: 100 µL (Standard IP volume).

- Concentration Required: 0.25 mg/mL.
- Preparation:
 - Dilute 50 mg/mL DMSO stock 1:200 into sterile saline.
 - Final DMSO concentration: 0.5% (Well tolerated).
- Administration:
 - Restrain mouse using the scruff method.
 - Inject into the lower right quadrant of the abdomen using a 27G needle.
- Controls: Vehicle only (0.5% DMSO in Saline).

Protocol B: Pulmonary Fibrosis Model (Intratracheal)

Purpose: Direct lung delivery to minimize systemic hypotension while maximizing local anti-fibrotic effects.

- Animal Model: Bleomycin-induced fibrosis model.
- Dose: 500 nmol/kg (~0.18 mg/kg).
- Frequency: Administer 2 days before bleomycin, then 3x/week for 3 weeks.
- Technique:
 - Anesthetize mouse (Isoflurane).
 - Suspend mouse by incisors on an inclined board.
 - Instill 50 μ L of solution directly into the trachea using a microsyringe or pipet tip.
 - Keep mouse upright for 30s to ensure distribution.

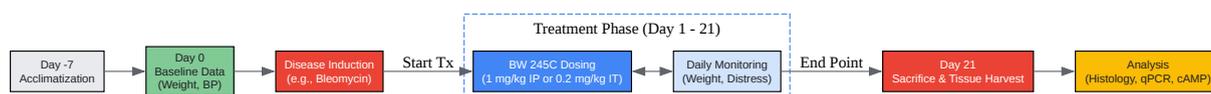
Protocol C: Acute Hemodynamic Assessment (IV)

Purpose: To measure DP1-mediated vasodilation (hypotension).

- Dose: Escalating doses of 0.003, 0.03, and 0.25 mg/kg.
- Route: Jugular vein or tail vein catheter.
- Monitoring: Requires arterial catheterization for real-time Mean Arterial Pressure (MAP) monitoring.
- Expectation: Rapid drop in MAP (within 1-2 mins) followed by recovery.

Experimental Workflow & Timeline

This workflow illustrates a typical 21-day chronic study (e.g., Fibrosis or Obesity).



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Figure 2: Experimental timeline for chronic efficacy studies. Note that for preventative models, **BW 245C** dosing may begin prior to disease induction.

Safety & Troubleshooting

Hypotension (The "Flush" Effect)

BW 245C is a potent vasodilator.

- Risk: High bolus doses (>1 mg/kg IV) can cause rapid, severe hypotension leading to circulatory collapse.
- Mitigation: For systemic studies, use the IP route to slow absorption (T_{max} ~10-15 mins) compared to IV.
- Observation: Mice may exhibit decreased locomotor activity or "flattening" for 15-30 minutes post-dose. This is usually transient.

Precipitation

- Symptom: White crystals visible in the syringe or needle blockage.
- Cause: Adding DMSO stock too quickly to cold saline.
- Fix: Warm saline to 37°C before mixing. Use a vortex. Do not store diluted working solutions >4 hours.

Receptor Desensitization

- Risk: Chronic activation of GPCRs can lead to internalization.
- Mitigation: If efficacy wanes in long-term studies (>4 weeks), consider a "drug holiday" or pulsatile dosing (e.g., every other day) rather than continuous infusion.

References

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